

Foreword: The Strategic Value of Fluorinated Chiral Building Blocks

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *1-(2-Aminobutoxy)-2-fluorobenzene*

Cat. No.: *B13263137*

[Get Quote](#)

In the landscape of modern drug discovery, the strategic incorporation of fluorine into lead compounds has become a cornerstone of medicinal chemistry.^{[1][2]} Fluorine's unique properties—its high electronegativity, small size, and ability to form strong C-F bonds—can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity.^[1] When combined with chirality, these fluorinated scaffolds become powerful tools for designing highly specific and potent therapeutic agents. **1-(2-Aminobutoxy)-2-fluorobenzene** hydrochloride (CAS 1311314-13-2) is a prime example of such a building block. It combines a 2-fluorophenyl ether moiety, known for modulating electronic properties and improving pharmacokinetic profiles, with a chiral 2-aminobutoxy side chain, which provides a key vector for interaction with biological targets and further synthetic elaboration. This guide provides a comprehensive technical overview of this compound, from its synthesis and characterization to its handling and potential applications, designed for researchers and drug development professionals.

Physicochemical and Structural Characteristics

1-(2-Aminobutoxy)-2-fluorobenzene hydrochloride is a primary amine hydrochloride salt.^[3] Its structure features a chiral center at the C2 position of the butoxy chain, meaning it exists as

(R) and (S) enantiomers. The presence of both an ether linkage and a primary amine makes it a versatile intermediate.^[3]

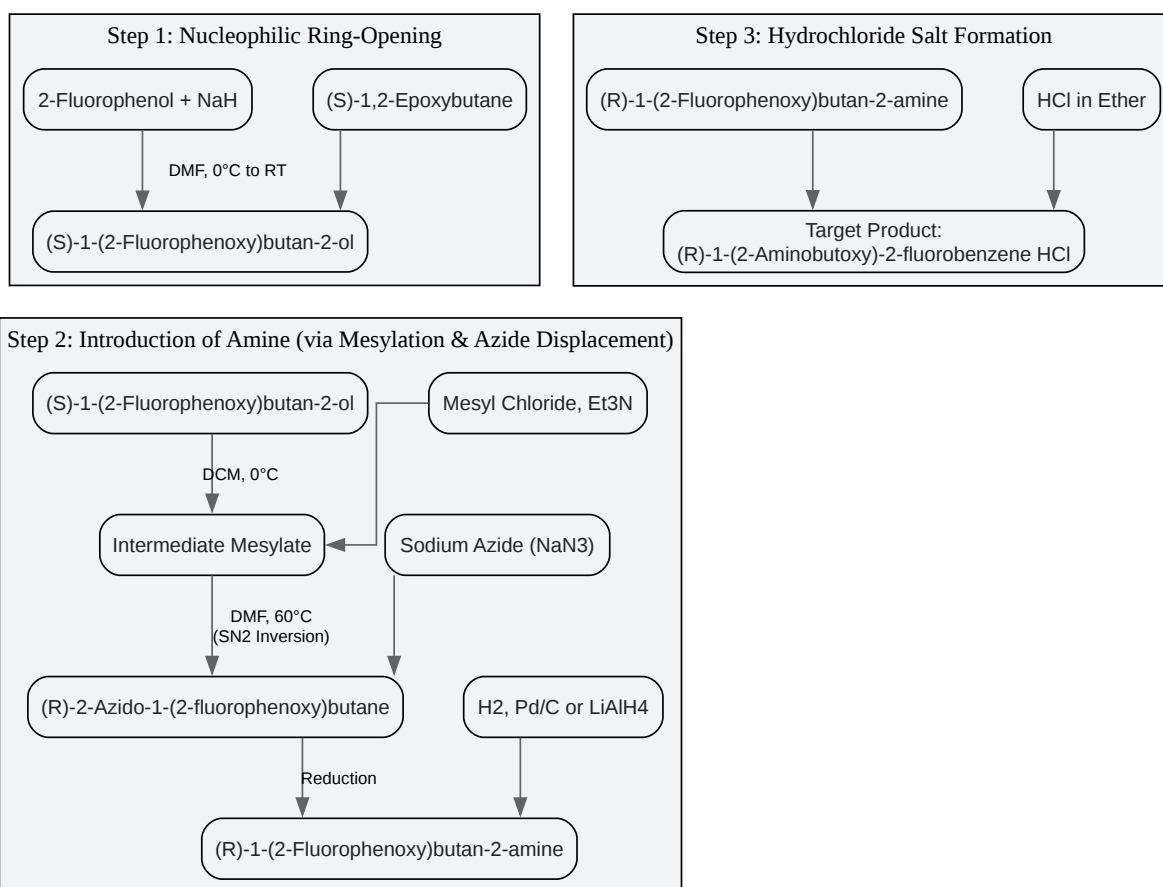
Property	Value	Source
CAS Number	1311314-13-2	^[3]
Molecular Formula	C ₁₀ H ₁₅ ClFNO	^[3]
Molecular Weight	219.68 g/mol	^[3]
Synonym(s)	1-(2-fluorophenoxy)butan-2-amine hydrochloride	^[3]
Appearance	White to off-white solid (predicted)	General Knowledge
Storage	Sealed in dry, 2-8°C	^[3]
Topological Polar Surface Area (TPSA)	35.25 Å ²	^[3]
LogP	2.3636	^[3]
Hydrogen Bond Donors	1	^[3]
Hydrogen Bond Acceptors	2	^[3]
Rotatable Bonds	4	^[3]

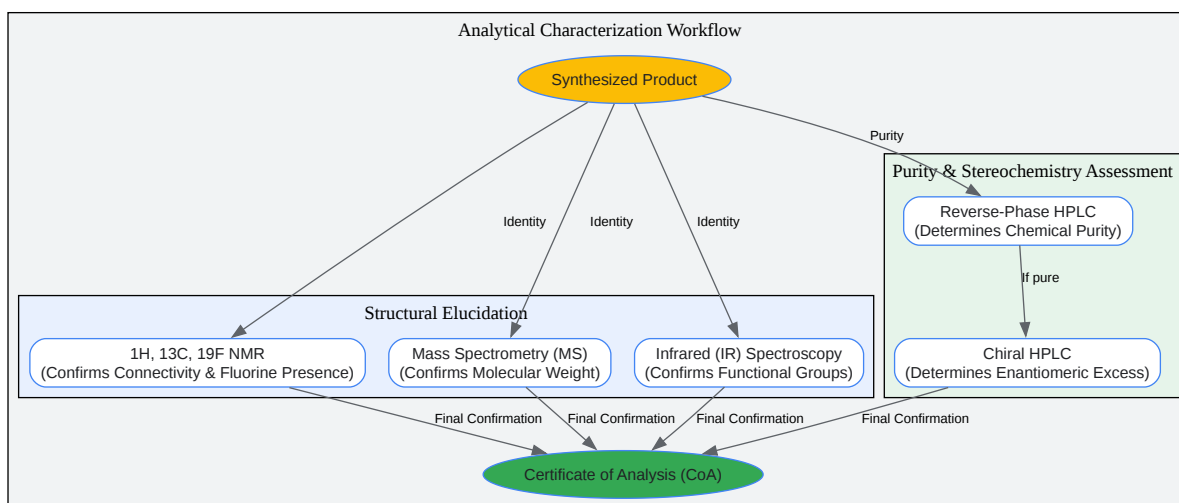
Synthesis and Purification

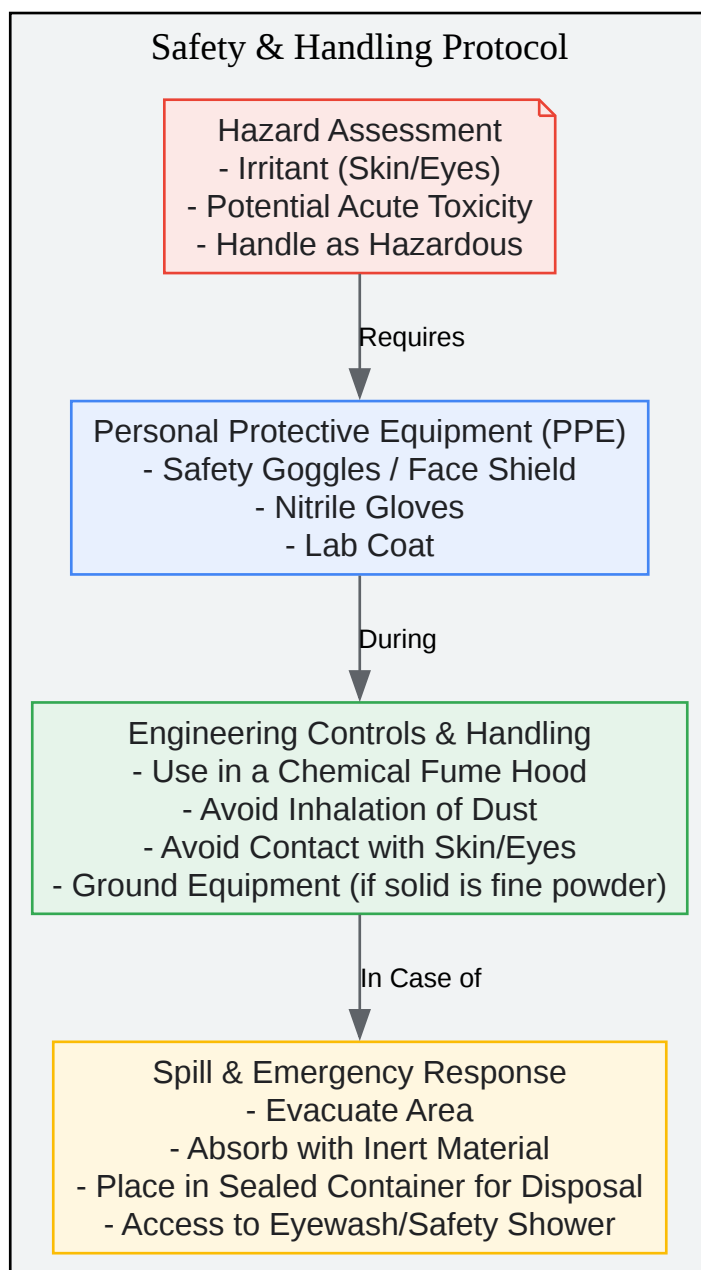
The synthesis of **1-(2-aminobutoxy)-2-fluorobenzene** is not extensively detailed in public literature, likely due to its status as a specialized building block. However, a robust and logical synthetic pathway can be designed based on fundamental principles of organic chemistry, particularly the ring-opening of epoxides.^{[4][5][6]} This approach offers excellent control over regioselectivity and allows for the introduction of the chiral center from a readily available starting material.

Proposed Synthetic Pathway

The proposed synthesis is a three-step process starting from 2-fluorophenol and a chiral C4 epoxide, such as (S)-1,2-epoxybutane. This pathway is advantageous as it builds the core structure efficiently and establishes the desired stereochemistry early in the sequence.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Biological Potential of FluoroBenzene Analogs \[jscimedcentral.com\]](#)
- [2. ndl.ethernet.edu.et \[ndl.ethernet.edu.et\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. chem.libretexts.org \[chem.libretexts.org\]](#)
- [6. 18.5 Reactions of Epoxides: Ring-Opening – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 \[ncstate.pressbooks.pub\]](#)
- To cite this document: BenchChem. [Foreword: The Strategic Value of Fluorinated Chiral Building Blocks]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13263137/docs#foreword-the-strategic-value-of-fluorinated-chiral-building-blocks\]](https://www.benchchem.com/product/b13263137/docs#foreword-the-strategic-value-of-fluorinated-chiral-building-blocks)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check